

N-Benzoylaspartic Acid: A Technical Guide to its Natural Occurrence, Function, and Analysis

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Compound of Interest

Compound Name: 2-Benzoylamino-succinamic acid

CAS No.: 29880-25-9

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Abstract

N-Benzoylaspartic acid, a naturally occurring N-acyl amino acid, has garnered increasing interest within the scientific community for its diverse biological activities and potential therapeutic applications. This technical guide provides an in-depth exploration of N-Benzoylaspartic acid, covering its presence in the natural world, its biosynthetic origins, physiological functions, and detailed methodologies for its extraction, purification, and quantification. This document is intended for researchers, scientists, and professionals in drug development seeking a comprehensive understanding of this intriguing molecule.

Introduction

N-Benzoylaspartic acid (Figure 1) is an organic compound classified as a derivative of L-aspartic acid, where the amino group is acylated with a benzoyl moiety.^[1] Its presence in various plant species and its emerging biological activities, including potential anticancer and antifungal properties, have positioned it as a molecule of significant scientific interest. This guide will synthesize the current knowledge on N-Benzoylaspartic acid, offering both foundational information and practical, field-proven insights for its study.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ NO ₅
Molecular Weight	237.21 g/mol
IUPAC Name	(2S)-2-benzamidobutanedioic acid
CAS Number	4631-12-3
Melting Point	171-173 °C (can be up to 181°C in purified form)[1]
Water Solubility	10 g/L at 25°C[1]

Figure 1: Chemical Structure of N-Benzoylaspartic Acid

Natural Occurrence and Biosynthesis

Natural Occurrence

N-Benzoylaspartic acid has been identified as a natural constituent in a variety of plant species. Notably, it is found in common peas (*Pisum sativum*) and in *Amaranthus tricolor*. [1][2] Its presence in these edible plants suggests that it may be a component of the human diet, potentially making it a biomarker for the consumption of these foods. [2] N-Benzoylaspartic acid is also known to be a major metabolite of benzyl glucosinolate. [3][4]

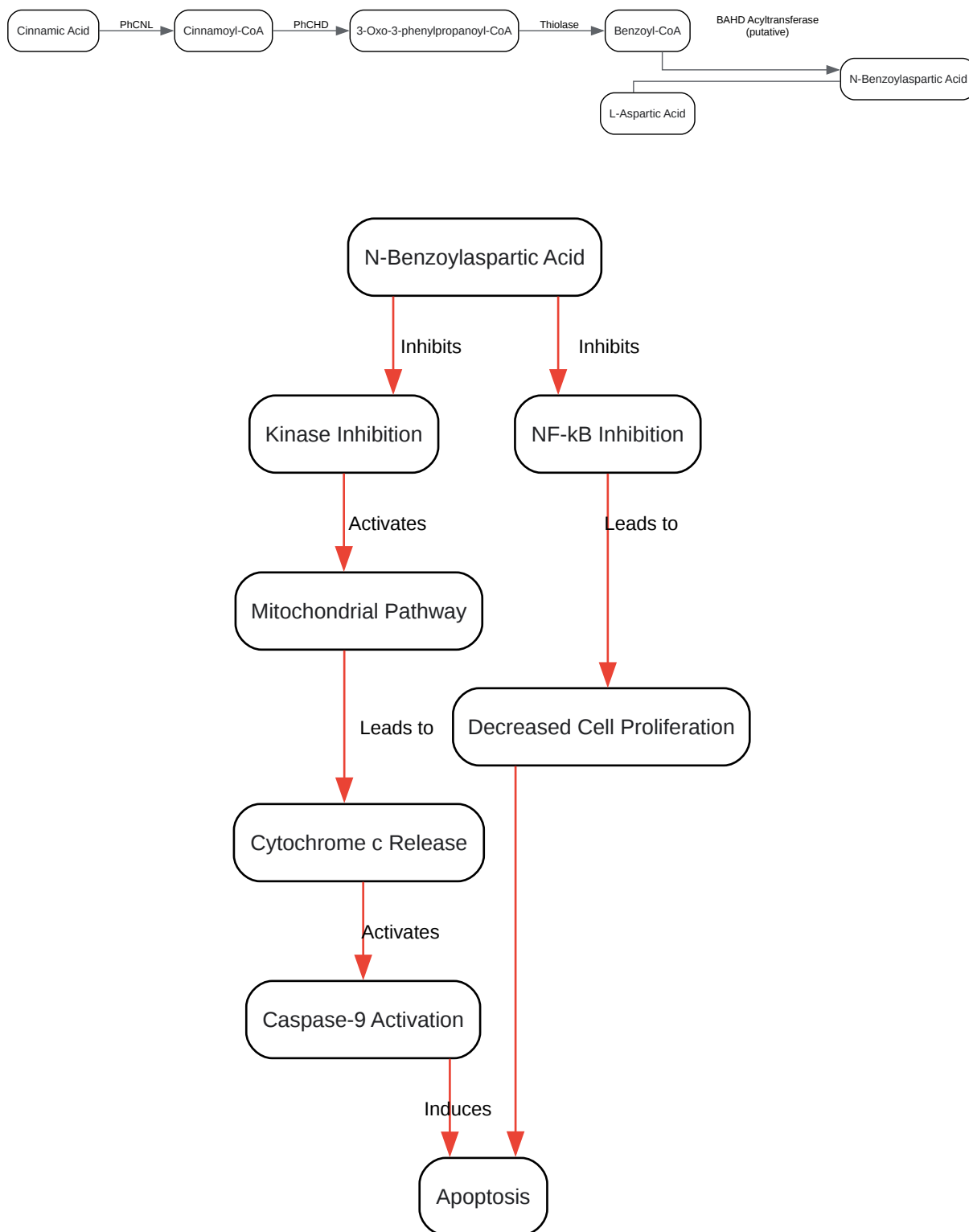
Biosynthesis

The precise enzymatic pathway for the biosynthesis of N-Benzoylaspartic acid in plants has not been fully elucidated. However, based on the known principles of plant secondary metabolism, a plausible pathway can be proposed. The biosynthesis likely involves two key precursors: benzoic acid and L-aspartic acid.

The formation of benzoic acid in plants can occur through a β -oxidative pathway, which involves the shortening of the C3 side chain of cinnamic acid by two carbon units. [5] Once benzoic acid is synthesized, it is activated to a more reactive form, typically benzoyl-CoA.

The final step in the biosynthesis of N-Benzoylaspartic acid is the conjugation of the activated benzoyl group with the amino group of L-aspartic acid. This reaction is likely catalyzed by an

enzyme belonging to the BAHD acyltransferase superfamily.^{[1][3]} These enzymes are known to utilize acyl-CoA thioesters as acyl donors to acylate a wide range of acceptor molecules, including those with amino groups.^{[1][3]} While a specific benzoyl-CoA:aspartate N-acyltransferase has not yet been isolated and characterized from plants, the existence of related enzymes that conjugate benzoic acid to other amino acids, such as glycine in mammalian systems, supports this proposed mechanism.^{[6][7]}



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Caption: Putative anticancer signaling pathways of N-Benzoylaspartic acid.

Antifungal Activity

N-Benzoyl amino acid derivatives have also been evaluated for their antifungal properties against various filamentous fungi. [8][9]The mechanism of their antifungal action is thought to involve the inhibition of ergosterol biosynthesis. [7]Ergosterol is a vital component of fungal cell membranes, and its disruption leads to impaired membrane function and ultimately, fungal cell death. [10]Additionally, these compounds may impair mitochondrial function in fungi, further contributing to their antifungal effects. [7]

Other Potential Applications

Research into N-Benzoylaspartic acid has also suggested its potential in bone regeneration. Studies have shown that materials incorporating this compound can promote the osteogenic differentiation of bone marrow stromal cells, indicating its promise in bone tissue engineering applications. [1]

Experimental Protocols

Extraction and Purification of N-Benzoylaspartic Acid from *Pisum sativum*

This protocol outlines a method for the extraction and purification of N-Benzoylaspartic acid from pea seeds, a known natural source.

Materials:

- Dried pea seeds (*Pisum sativum*)
- 80% aqueous acetone
- Chloroform
- 5% HCl
- Sodium hydroxide (NaOH)
- Mortar and pestle or grinder

- Centrifuge and centrifuge tubes
- Rotary evaporator
- Separatory funnel
- pH meter

Protocol:

- Sample Preparation: Grind dried pea seeds into a fine powder using a mortar and pestle or a grinder.
- Extraction: a. To the powdered pea seeds, add 80% aqueous acetone in a 1:10 (w/v) ratio. [11] b. Heat the mixture at 80°C for 15 minutes with constant stirring. [11] c. Allow the mixture to cool to room temperature and then centrifuge at 5000 x g for 10 minutes to pellet the solid material. d. Carefully decant the supernatant (the crude extract) and concentrate it using a rotary evaporator until the acetone is removed.
- Purification: a. Adjust the pH of the aqueous extract to 11 with NaOH and heat to 55°C for 30 minutes to hydrolyze any dipeptides. [6] b. Cool the solution to room temperature and transfer it to a separatory funnel. c. Add an equal volume of chloroform to the separatory funnel to extract benzoic acid and other nonpolar impurities. [6] d. Shake the funnel vigorously for 2 minutes and then allow the layers to separate. e. Collect the aqueous layer (top layer). f. Acidify the aqueous layer to a pH of 1.5 with 5% HCl to precipitate N-Benzoylaspartic acid. [6] g. Collect the precipitate by filtration and wash with a small amount of cold water. h. Dry the purified N-Benzoylaspartic acid in a vacuum oven at 45°C. [7]

Quantification by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This protocol provides a general framework for the quantification of N-Benzoylaspartic acid using RP-HPLC with UV detection.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A gradient of 0.1% phosphoric acid in water (Solvent A) and acetonitrile (Solvent B).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm (for the carboxyl group) or 230 nm (for the benzoyl group).
- Injection Volume: 20 μ L.

Protocol:

- Standard Preparation: Prepare a stock solution of pure N-Benzoylaspartic acid in the mobile phase (e.g., 1 mg/mL). Create a series of calibration standards by diluting the stock solution to concentrations ranging from 1 to 100 μ g/mL.
- Sample Preparation: Dissolve the extracted and purified N-Benzoylaspartic acid in the mobile phase to a concentration within the calibration range. Filter the sample through a 0.45 μ m syringe filter before injection.
- Chromatographic Analysis: a. Equilibrate the column with the initial mobile phase composition (e.g., 95% A, 5% B) for at least 30 minutes. b. Inject the standards and the sample. c. Run a gradient elution program to separate N-Benzoylaspartic acid from other components. An example gradient could be: 0-10 min, 5% B; 10-25 min, 5-95% B; 25-30 min, 95% B; 30-35 min, 95-5% B; 35-40 min, 5% B.
- Quantification: a. Construct a calibration curve by plotting the peak area of the N-Benzoylaspartic acid standards against their concentrations. b. Determine the concentration of N-Benzoylaspartic acid in the sample by interpolating its peak area on the calibration curve.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS) with Derivatization

For GC-MS analysis, N-Benzoylaspartic acid, being a polar and non-volatile compound, requires derivatization to increase its volatility. Silylation is a common derivatization technique

for this purpose.

Materials:

- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine
- GC-MS system

Protocol:

- Derivatization: a. Place a known amount of the dried, purified N-Benzoylaspartic acid (e.g., 100 µg) in a GC vial. b. Add 50 µL of pyridine to dissolve the sample. c. Add 50 µL of BSTFA + 1% TMCS to the vial. d. Cap the vial tightly and heat at 70°C for 30 minutes to complete the derivatization reaction.
- GC-MS Analysis: a. Injector Temperature: 250°C. b. Column: A nonpolar or semi-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness). c. Oven Temperature Program: Start at 100°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes. d. Carrier Gas: Helium at a constant flow rate of 1 mL/min. e. MS Ion Source Temperature: 230°C. f. MS Quadrupole Temperature: 150°C. g. Scan Range: m/z 50-550.
- Data Analysis: Identify the derivatized N-Benzoylaspartic acid peak based on its retention time and mass spectrum. The mass spectrum will show characteristic fragments of the silylated molecule, which can be used for confirmation and quantification.

Conclusion

N-Benzoylaspartic acid is a naturally occurring molecule with significant potential in various scientific fields, particularly in drug discovery and development. Its presence in common food sources, coupled with its promising anticancer and antifungal activities, makes it a compelling subject for further research. This technical guide has provided a comprehensive overview of the current understanding of N-Benzoylaspartic acid, from its natural origins and biosynthesis to its physiological functions and detailed analytical methodologies. It is hoped that this guide

will serve as a valuable resource for scientists and researchers, enabling them to further explore the potential of this fascinating compound.

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